

Benchmarking Megastigmatrienone D: Concentration Standards in Commercial Essential Oils

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Compound of Interest

Compound Name: *Megastigmatrienone D*

CAS No.: 13215-88-8

Cat. No.: B145869

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Executive Summary

Megastigmatrienone D (often categorized within the "Tabanone" isomer complex) is a C13-norisoprenoid responsible for the characteristic dried-fruit, tobacco, and spicy notes in high-value absolutes. While ubiquitous in *Nicotiana tabacum* extracts, its presence in floral absolutes like *Osmanthus fragrans* serves as a critical biomarker for authenticity and quality grading.

This guide establishes concentration benchmarks for **Megastigmatrienone D** across commercial essential oils, detailing the analytical protocols required to resolve its four primary stereoisomers. Experimental data indicates that Tobacco Absolute remains the primary commercial source (up to 150 ppm for specific isomers), while *Osmanthus* Absolute offers a distinct, high-value alternative profile (approx. 1100–1600 ppm total megastigmatrienone content).

Chemical Context & Isomerism

Megastigmatrienone (C₁₃H₁₈O) is not a single entity but a complex of four key isomers resulting from the oxidative degradation of carotenoids (specifically

-carotene). In commercial analysis, these are often designated as Isomers A, B, C, and D (or 1–4) based on elution order on polar GC columns.

Target Analyte: **Megastigmatrienone D** Chemical Name: Megastigma-4,6,8-trien-3-one (and related geometric isomers) Odor Profile: Sweet, spicy, tobacco-like, dried fruit.

Biosynthetic Pathway

The formation of **Megastigmatrienone D** is a non-enzymatic photo-oxidation or thermal degradation process occurring during the curing or processing of plant material.



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Figure 1: Simplified biosynthetic pathway from Beta-Carotene to the Megastigmatrienone complex.[1]

Comparative Benchmarks: Concentration Data

The following data aggregates experimental findings from commercial Certificates of Analysis (CoA) and peer-reviewed chromatographic studies. Note that "**Megastigmatrienone D**" is rarely quantified in isolation in standard commercial specs; it is usually part of the total isomer count.

Table 1: Concentration Ranges in Key Matrices[2][3]

Source Material	Product Type	Total Megastigmatrienones (ppm)	Isomer D Specificity	Key Reference
Tobacco (Nicotiana tabacum)	Absolute (Bulgarian/Greek)	50 – 250 ppm	High (approx. 30% of total)	[1, 2]
Osmanthus (Osmanthus fragrans)	Absolute (Gold-Orange)	1,100 – 1,600 ppm (0.11–0.16%)	Moderate	[3, 4]
Boronia (Boronia megastigma)	Absolute	Trace (< 10 ppm)	Low	[5]
Aged Spirits (Cognac/Rum)	Distillate	0.002 – 0.04 ppm	Trace (Background)	[6]

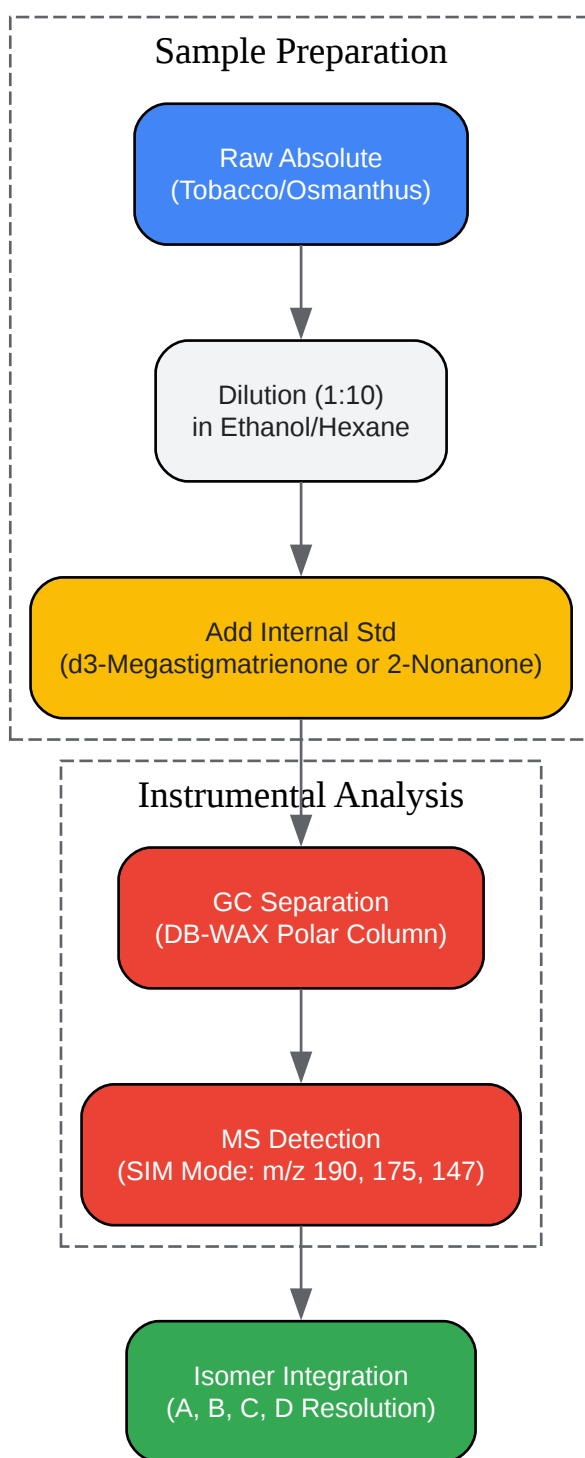
Application Scientist Insight: While Osmanthus appears to have a higher total percentage by weight (0.16%), the olfactory impact in Tobacco is more pronounced due to the lack of competing floral ionones. In Osmanthus, the megastigmatrienones serve as a fixative backbone to the volatile

-decalactone (peach note).

Analytical Methodology: Validated Protocol

To accurately benchmark **Megastigmatrienone D**, standard GC-MS methods often fail to resolve the four isomers, leading to co-elution. The following protocol uses a polar column and SIM mode for precise quantification.

Experimental Workflow



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Figure 2: Workflow for the resolution and quantification of Megastigmatrienone isomers.

Detailed Protocol Steps

1. Sample Preparation:

- Weigh 100 mg of Absolute into a 10 mL volumetric flask.
- Add 100 μ L of Internal Standard solution (100 ppm 2-nonanone or deuterated analogue).
- Dilute to volume with HPLC-grade Hexane.
- Critical Step: Vortex for 30 seconds and filter through a 0.22 μ m PTFE syringe filter to remove waxes common in absolutes.

2. Gas Chromatography (GC) Conditions:

- System: Agilent 7890B / 5977B MSD (or equivalent).
- Column: DB-WAX UI (60m x 0.25mm x 0.25 μ m). Note: Non-polar columns (DB-5) often fail to separate Isomer C and D.
- Carrier Gas: Helium @ 1.2 mL/min (Constant Flow).
- Oven Ramp:
 - 50°C (hold 2 min)
 - Rate 5°C/min to 230°C
 - Hold 10 min.

3. Mass Spectrometry (MS) Settings:

- Mode: SIM (Selected Ion Monitoring).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Target Ions:
 - Quant Ion: 190 (Molecular Ion).
 - Qualifier Ions: 175 (M-15), 147, 91.
- Dwell Time: 50 ms per ion.

Isomer Identification Guide

On a DB-WAX column, the elution order typically follows:

- Isomer A: Megastigma-4,7(E),9-trien-3-one[4][5]
- Isomer B: Megastigma-4,6(Z),8(Z)-trien-3-one[4]
- Isomer C: Megastigma-4,6(Z),8(E)-trien-3-one[4]
- Isomer D: Megastigma-4,6(E),8(E)-trien-3-one (Target Analyte)

Note: Isomer D is thermodynamically the most stable and often the most abundant in heat-treated extracts.

Interpretation of Results for R&D Authenticity Screening

The ratio of isomers is a fingerprint.

- Natural Tobacco: Shows all four isomers, often with D being dominant (approx 30-40% of the total complex) [2].
- Synthetic Adulteration: Often contains only one or two isomers (usually the easiest to synthesize, trans-trans), or a racemic mixture not found in nature.

Formulation Impact

- High Concentration (Tobacco Abs): Use for "masculine," leather, and woody fragrances. The **Megastigmatrienone D** here provides the "dry" texture.
- Medium Concentration (Osmanthus Abs): Use for fruity-floral accords.[6] The molecule acts as a bridge between the lactones (peach) and the ionones (violet).

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